

Stability and storage conditions for 5-(Furan-2-yl)nicotinic acid.

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Compound of Interest

Compound Name: 5-(Furan-2-yl)nicotinic acid

Cat. No.: B1322997

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Technical Support Center: 5-(Furan-2-yl)nicotinic acid

This technical support center provides guidance on the stability, storage, and handling of **5-(Furan-2-yl)nicotinic acid** for researchers, scientists, and drug development professionals. The information is presented in a question-and-answer format to address specific issues that may be encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **5-(Furan-2-yl)nicotinic acid**?

A1: While specific long-term stability data for **5-(Furan-2-yl)nicotinic acid** is not readily available, based on the chemical properties of its constituent furan and nicotinic acid moieties, the following storage conditions are recommended to ensure its integrity.

Table 1: Recommended Storage Conditions for **5-(Furan-2-yl)nicotinic acid**

Parameter	Recommendation	Rationale
Temperature	2-8°C	The furan ring can be sensitive to heat. Refrigerated storage is recommended to minimize potential degradation. A related compound, 5-(Furan-3-yl)nicotinic acid, is also recommended to be stored at 2-8°C.
Light	Protect from light	Nicotinic acid and related compounds can be light-sensitive. Storage in an amber vial or a dark location is advised.
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen) in a tightly sealed container.	The furan moiety can be susceptible to oxidation.
Moisture	Store in a dry, desiccated environment.	To prevent potential hydrolysis and degradation.

Q2: What is the known stability of **5-(Furan-2-yl)nicotinic acid**?

A2: Quantitative long-term stability data for **5-(Furan-2-yl)nicotinic acid** is limited. However, its stability can be inferred from the properties of the furan and nicotinic acid components. The furan ring is known to be susceptible to degradation under acidic conditions. Nicotinic acid is generally stable but can be sensitive to light and is incompatible with strong oxidizing agents.

Q3: Is there a Safety Data Sheet (SDS) available for this compound?

A3: Yes, a Safety Data Sheet is available for 5-(2-Furyl)nicotinic acid, a synonym for **5-(Furan-2-yl)nicotinic acid**. It indicates that the compound may cause skin and serious eye irritation. Users should consult the full SDS and take appropriate safety precautions, including the use of personal protective equipment (PPE) such as gloves and safety glasses.

Troubleshooting Guide

This guide addresses potential issues that may arise during the handling and use of **5-(Furan-2-yl)nicotinic acid** in experimental settings.

Issue 1: Inconsistent or unexpected experimental results.

- Possible Cause: Degradation of the compound due to improper storage or handling.
- Troubleshooting Steps:
 - Verify Storage Conditions: Confirm that the compound has been stored at the recommended 2-8°C, protected from light, and in a dry, inert atmosphere.
 - Prepare Fresh Solutions: If the stock solution has been stored for an extended period, prepare a fresh solution from solid material.
 - pH of the Medium: The furan ring is susceptible to degradation in acidic conditions. If your experimental medium is acidic, consider the stability of the compound over the duration of the experiment. It may be necessary to run a control experiment to assess the compound's stability in your specific buffer or solvent system.

Issue 2: Difficulty in dissolving the compound.

- Possible Cause: The compound is a solid and may have limited solubility in certain solvents.
- Troubleshooting Steps:
 - Consult Solubility Information: While specific solubility data is not widely published, related compounds like nicotinic acid are soluble in polar organic solvents.
 - Gentle Warming: Gentle warming of the solvent may aid in dissolution. However, avoid excessive heat to prevent degradation.
 - Sonication: Use of an ultrasonic bath can help to break up solid particles and enhance dissolution.

- Solvent Selection: Test solubility in small quantities of different solvents appropriate for your experimental system.

Issue 3: Observation of color change in the solid compound or in solution.

- Possible Cause: This may indicate degradation of the compound.
- Troubleshooting Steps:
 - Assess Storage Conditions: Review the storage history of the compound. Exposure to light, heat, or reactive atmospheres can lead to degradation and color change.
 - Purity Check: If possible, re-analyze the purity of the compound using an appropriate analytical method (e.g., HPLC, NMR) to check for the presence of degradation products.
 - Discard if Necessary: If significant degradation is suspected, it is advisable to use a fresh batch of the compound to ensure the reliability of experimental results.

Experimental Protocols

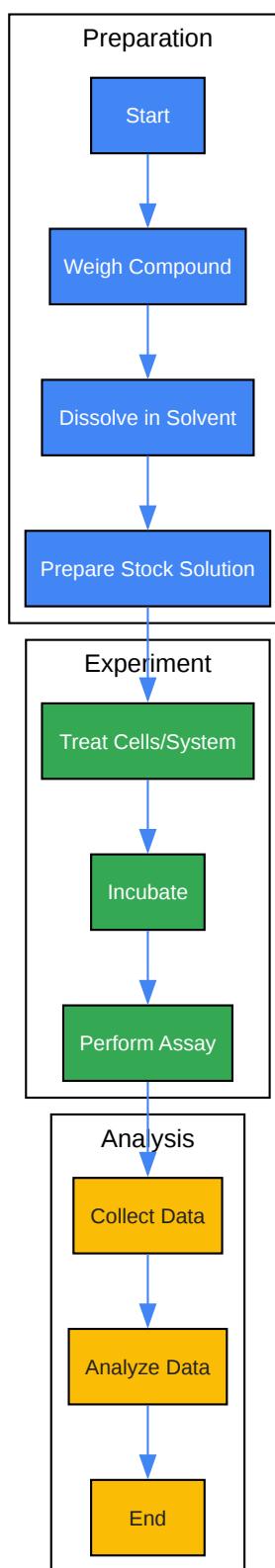
As specific experimental protocols for this compound are not widely available, a general procedure for handling and solution preparation is provided below.

General Protocol for Preparation of a Stock Solution

- Acclimatization: Before opening, allow the container of **5-(Furan-2-yl)nicotinic acid** to equilibrate to room temperature to prevent condensation of moisture onto the solid.
- Weighing: In a chemical fume hood, carefully weigh the desired amount of the solid compound using an analytical balance.
- Dissolution: Add the appropriate solvent to the weighed compound. If necessary, use gentle warming or sonication to aid dissolution.
- Storage of Stock Solution: Store the stock solution in a tightly sealed vial, protected from light, at an appropriate temperature (e.g., -20°C or -80°C for long-term storage, or 2-8°C for short-term use). The stability of the compound in solution should be determined for your specific solvent and storage conditions.

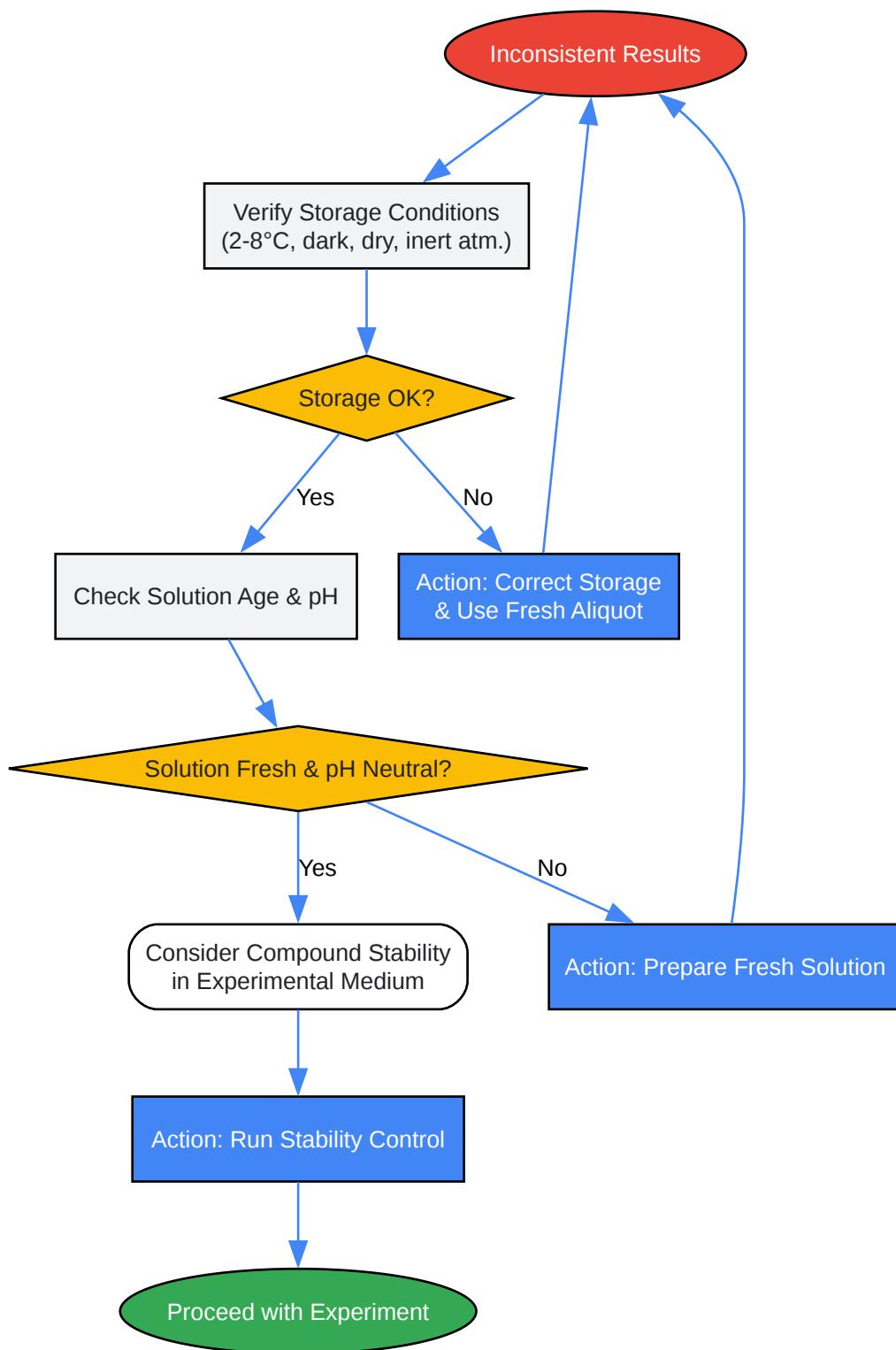
Visualizations

Below are diagrams illustrating a general experimental workflow and a troubleshooting decision-making process.



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Caption: General experimental workflow for using **5-(Furan-2-yl)nicotinic acid**.

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Caption: Troubleshooting guide for inconsistent experimental results.

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